

# Arzanol chemical structure and properties

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## Compound of Interest

Compound Name: **Arzanol**  
Cat. No.: **B605599**

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## Arzanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Arzanol** is a naturally occurring phloroglucinol  $\alpha$ -pyrone originally isolated from the Mediterranean plant *Helichrysum italicum*. This heterodimeric compound has garnered significant scientific interest due to its potent anti-inflammatory, antioxidant, and antiviral properties. **Arzanol**'s unique chemical structure, featuring a phloroglucinol core linked to an  $\alpha$ -pyrone moiety, underpins its diverse biological activities. This document provides an in-depth overview of the chemical structure, physicochemical and biological properties, and mechanisms of action of **Arzanol**, with a focus on its potential as a therapeutic agent. Detailed experimental protocols for its extraction, synthesis, and biological evaluation are provided, alongside visualizations of its key signaling pathways.

## Chemical Structure and Properties

**Arzanol** is chemically identified as 3-[[3-acetyl-2,4,6-trihydroxy-5-(3-methylbut-2-enyl)phenyl]methyl]-6-ethyl-4-hydroxy-5-methylpyran-2-one.<sup>[1][2]</sup> It is classified as a prenylated phloroglucinol  $\alpha$ -pyrone.<sup>[3]</sup>

## Physicochemical Properties

**Arzanol** is typically isolated as a pale yellow solid.<sup>[4]</sup> It is poorly soluble in water but shows good solubility in polar organic solvents such as dimethyl sulfoxide (DMSO), methanol, and

ethanol.[\[5\]](#)

Property	Value	Reference(s)
Molecular Formula	C <sub>22</sub> H <sub>26</sub> O <sub>7</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	402.44 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	3-[[3-acetyl-2,4,6-trihydroxy-5-(3-methylbut-2-enyl)phenyl]methyl]-6-ethyl-4-hydroxy-5-methylpyran-2-one	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	32274-52-5	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Pale yellow solid	<a href="#">[4]</a>
Solubility	Soluble in DMSO, methanol, ethanol; poorly soluble in water	<a href="#">[5]</a>

## Biological Properties

**Arzanol** exhibits a range of biological activities, with its anti-inflammatory and antioxidant effects being the most extensively studied.[\[3\]](#)[\[6\]](#)

Biological Activity	IC <sub>50</sub> /EC <sub>50</sub>	Assay System	Reference(s)
mPGES-1 Inhibition	0.4 $\mu$ M	Cell-free assay with microsomes from IL-1 $\beta$ -stimulated A549 cells	[1][7]
5-Lipoxygenase (5-LOX) Inhibition	3.1 $\mu$ M	Not specified	[8][9]
NF- $\kappa$ B Inhibition	5 $\mu$ g/mL	Bioassay-directed fractionation of <i>H. italicum</i> acetone extract	[3]
Antioxidant Activity (Lipid Peroxidation)	40% reduction at 7.5 $\mu$ M	TBH-induced oxidative stress in VERO cells	[1][9]
Cytotoxicity (Caco-2 cancer cells)	Significant reduction in viability at <100 $\mu$ M	Caco-2 cell viability assay	[10]
Cytotoxicity (Differentiated Caco-2 cells)	No toxic effect up to 100 $\mu$ M	Differentiated Caco-2 cell viability assay	[10]

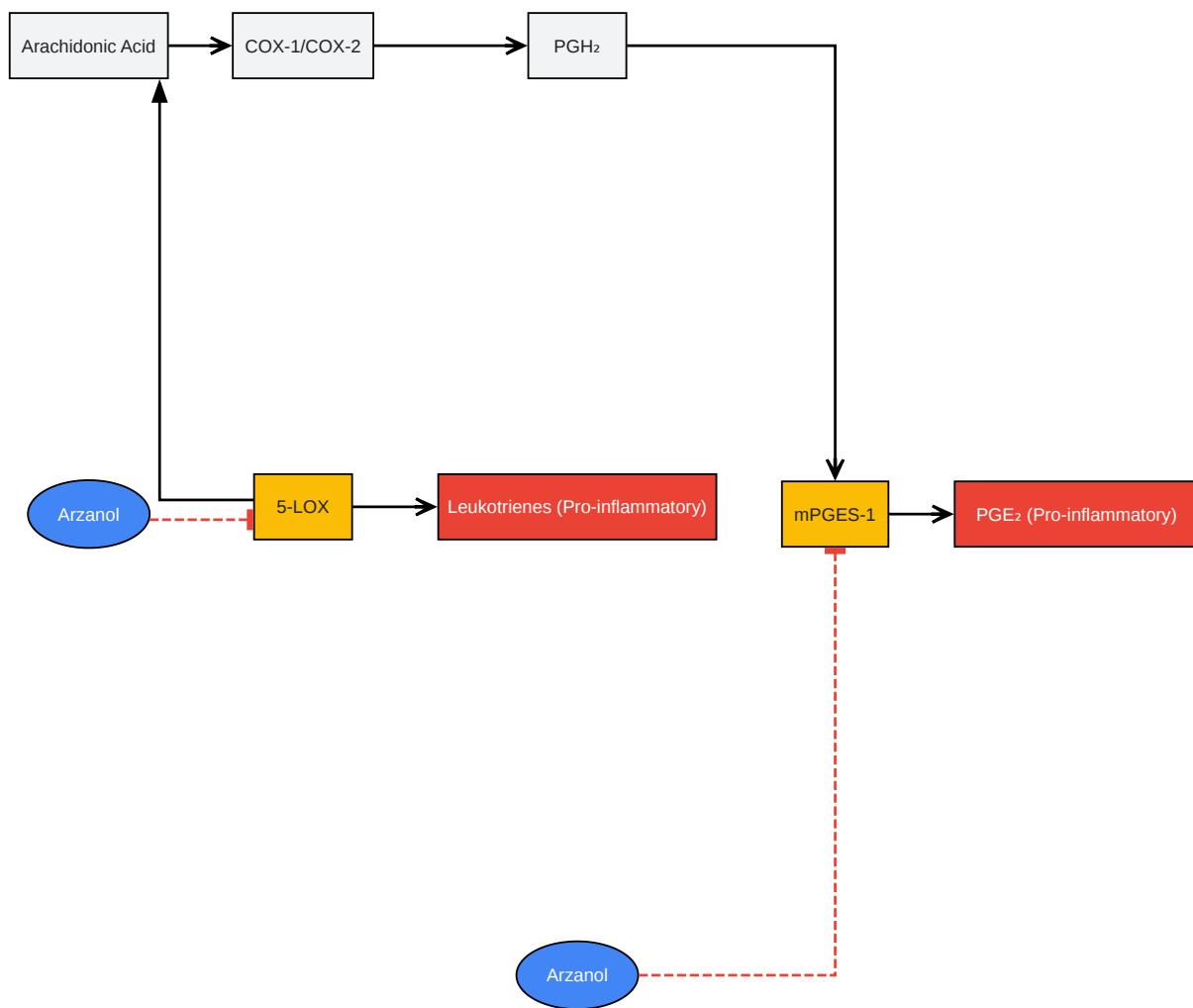
## Key Signaling Pathways and Mechanisms of Action

**Arzanol**'s biological effects are mediated through its interaction with several key signaling pathways, primarily those involved in inflammation and oxidative stress.

## Anti-inflammatory Activity: Inhibition of the Arachidonic Acid Cascade and NF- $\kappa$ B Signaling

**Arzanol** exerts its potent anti-inflammatory effects through a dual mechanism involving the inhibition of key enzymes in the arachidonic acid cascade and the suppression of the NF- $\kappa$ B signaling pathway.[3][7]

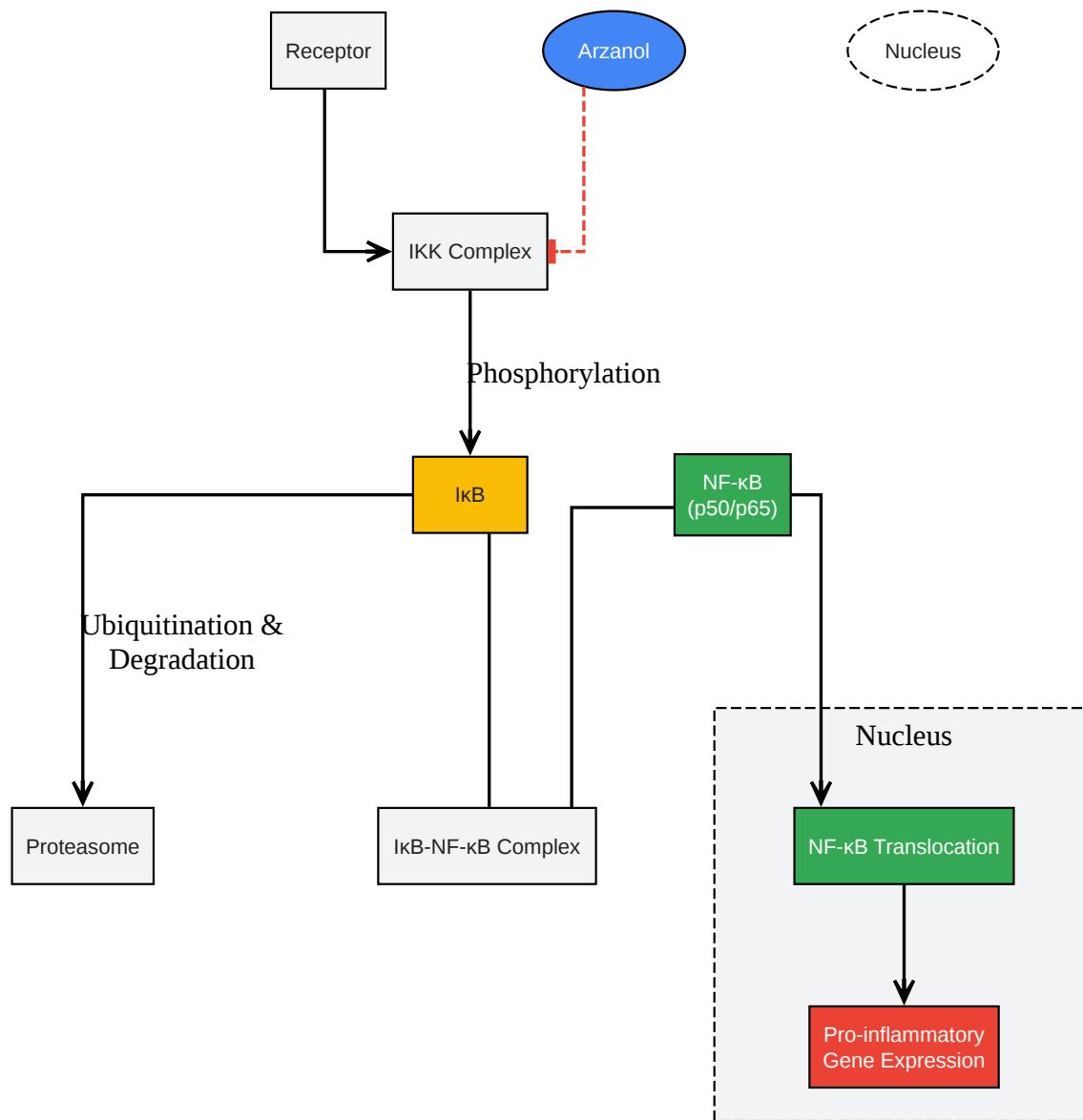
**Arzanol** is a potent inhibitor of microsomal prostaglandin E<sub>2</sub> synthase-1 (mPGES-1), a critical enzyme in the biosynthesis of the pro-inflammatory mediator prostaglandin E<sub>2</sub> (PGE<sub>2</sub>).<sup>[7]</sup> It also inhibits 5-lipoxygenase (5-LOX), which is responsible for the production of pro-inflammatory leukotrienes.<sup>[8][9]</sup> This dual inhibition provides a broad-spectrum anti-inflammatory effect.

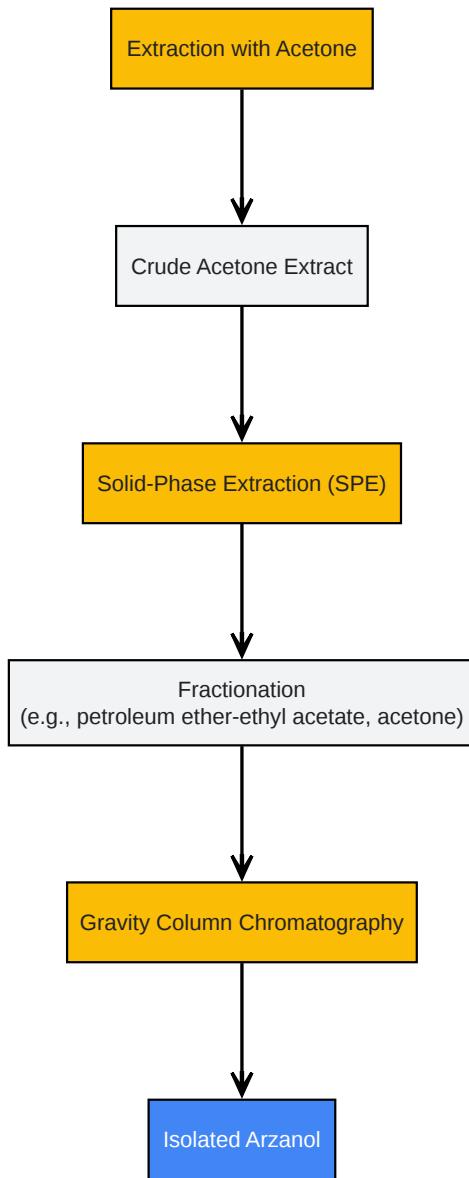


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**Arzanol's inhibition of mPGES-1 and 5-LOX.**

**Arzanol** has been shown to inhibit the activation of the nuclear factor kappa-light-chain-enhancer of activated B cells (NF- $\kappa$ B), a key transcription factor that regulates the expression of numerous pro-inflammatory genes.<sup>[3]</sup> By preventing the activation of NF- $\kappa$ B, **Arzanol** can suppress the production of inflammatory cytokines such as IL-1 $\beta$ , IL-6, and TNF- $\alpha$ .<sup>[3]</sup>





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